

An In-depth Technical Guide to Irreversible Covalent Inhibitors of FGFR4

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Compound of Interest

Compound Name: *Fgfr4-IN-22*

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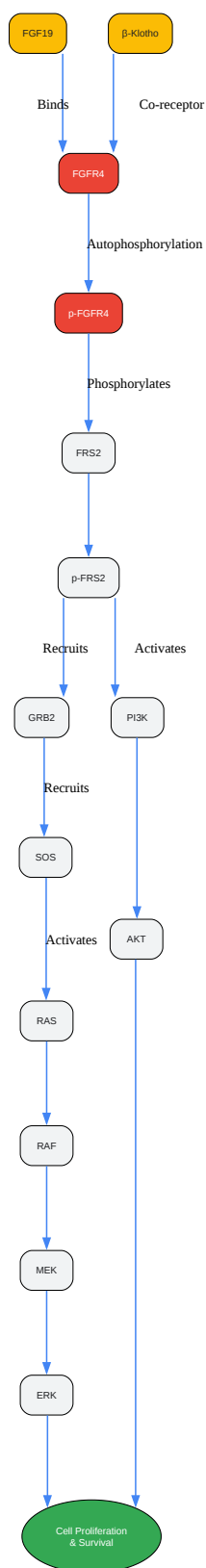
Abstract

Fibroblast Growth Factor Receptor 4 (FGFR4) has emerged as a critical oncogenic driver in various cancers, most notably in hepatocellular carcinoma (HCC). The aberrant activation of the FGF19-FGFR4 signaling axis is a key mechanism promoting tumor cell proliferation and survival. This has spurred the development of targeted inhibitors, with irreversible covalent inhibitors showing significant promise due to their potential for enhanced potency, prolonged duration of action, and ability to overcome ATP competition. This technical guide provides a comprehensive overview of the core principles, methodologies, and data related to the discovery and characterization of irreversible covalent inhibitors of FGFR4. We delve into the specifics of the FGFR4 signaling pathway, detail the mechanisms of covalent inhibition, present key quantitative data for prominent inhibitors, and provide detailed protocols for essential experimental assays.

The FGFR4 Signaling Pathway: A Key Oncogenic Driver

FGFR4 is a receptor tyrosine kinase that, upon binding its primary ligand FGF19, dimerizes and undergoes autophosphorylation of its intracellular kinase domain.[1][2] This activation initiates a cascade of downstream signaling events crucial for cell proliferation, differentiation, and migration.[1][2] The two major signaling pathways activated by FGFR4 are the RAS-RAF-MEK-ERK (MAPK) pathway and the PI3K-AKT pathway.[1][2]

Activation begins with the phosphorylation of FGFR Substrate 2 (FRS2), which then acts as a scaffold to recruit Growth factor Receptor-Bound protein 2 (GRB2).[3] GRB2, in turn, recruits Son of Sevenless (SOS), a guanine nucleotide exchange factor that activates RAS. This triggers the MAPK cascade, leading to the phosphorylation of ERK and subsequent regulation of gene expression promoting cell proliferation. Simultaneously, the recruitment of GRB2 and GAB1 can activate Phosphoinositide 3-kinase (PI3K), leading to the activation of AKT, a key regulator of cell survival and anti-apoptotic signals.[4]



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FGFR4 Signaling Pathway.

Mechanism of Irreversible Covalent Inhibition

Irreversible covalent inhibitors form a stable, covalent bond with their target protein, leading to sustained inhibition even after the inhibitor has been cleared from circulation. In the context of FGFR4, these inhibitors are designed to target specific cysteine residues within or near the ATP-binding pocket. FGFR4 possesses two key cysteines that have been exploited for covalent targeting:

- Cys477: Located in the P-loop and conserved across the FGFR family. Targeting this residue can lead to pan-FGFR inhibitors.
- Cys552: Situated in the hinge region and is unique to FGFR4 among the FGFR family, making it an ideal target for developing selective inhibitors.[\[5\]](#)

The inhibitors typically contain an electrophilic "warhead," such as an acrylamide group, which reacts with the nucleophilic thiol group of the cysteine residue via a Michael addition reaction. This forms a permanent bond, inactivating the kinase.

Quantitative Data for Key Irreversible Covalent FGFR4 Inhibitors

The following tables summarize the in vitro potency of several notable irreversible covalent inhibitors of FGFR4.

Table 1: Biochemical Potency of Irreversible Covalent FGFR4 Inhibitors

Inhibitor	FGFR4 IC50 (nM)	FGFR1 IC50 (nM)	FGFR2 IC50 (nM)	FGFR3 IC50 (nM)	Reference(s)
PRN1371	19.3	0.7	1.3	4.1	[6] [7] [8]
FIIN-2	45	3.1	4.3	27	[9] [10] [11] [12]
BLU-9931	3	591	493	150	[3] [13] [14] [15] [16]
H3B-6527	<1.2	320	1290	1060	[17]
FGF401 (Roblitinib)	1.9	>10,000	>10,000	>10,000	[4] [18] [19] [20]
CXF-007	7	-	-	-	[21] [22]
CXF-009	48	2579	2408	977	[23] [24] [25] [26] [27]

Table 2: Cellular Potency of Irreversible Covalent FGFR4 Inhibitors

Inhibitor	Cell Line	Assay Type	Cellular IC50/EC50 (nM)	Reference(s)
PRN1371	Ba/F3-FGFR4	Proliferation	49.8	[6]
FIIN-2	Ba/F3-FGFR4	Proliferation	Double-digit nM range	[10]
H3B-6527	Hep3B (HCC)	Growth Inhibition (GI50)	25	[17]
FGF401 (Roblitinib)	HUH7 (HCC)	Proliferation	12	[18]
FGF401 (Roblitinib)	Hep3B (HCC)	Proliferation	9	[18]
CXF-009	Ba/F3-FGFR4	Proliferation	38	[27]
CXF-009	Hep3B (HCC)	Proliferation	895	[27]
CXF-009	Huh7 (HCC)	Proliferation	727	[27]
8B	Hep3B (HCC)	Viability	5	[5]

Experimental Protocols

Biochemical Kinase Inhibition Assay (TR-FRET)

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) assays are a common method for determining the biochemical potency of kinase inhibitors.

Principle: The assay measures the phosphorylation of a substrate peptide by the kinase. A terbium-labeled anti-phospho antibody (donor) binds to the phosphorylated substrate, bringing it in close proximity to a fluorescently labeled peptide (acceptor). Excitation of the donor results in energy transfer to the acceptor, generating a FRET signal that is proportional to the kinase activity.

Detailed Protocol (Example using LanthaScreen™ TR-FRET):

- Reagent Preparation:
 - Prepare a 2X kinase/substrate solution in kinase buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35). The final concentrations of FGFR4 and the fluorescein-labeled substrate will need to be optimized.
 - Prepare a 4X ATP solution in kinase buffer. The concentration should be at the K_m for ATP for FGFR4.
 - Prepare serial dilutions of the test inhibitor in DMSO, then dilute into kinase buffer to a 4X final concentration.
 - Prepare a stop/detection solution containing EDTA and a terbium-labeled anti-phospho-substrate antibody.
- Assay Procedure (384-well plate):
 - Add 2.5 µL of the 4X inhibitor solution to the assay wells.
 - Add 5 µL of the 2X kinase/substrate solution to all wells.
 - Initiate the kinase reaction by adding 2.5 µL of the 4X ATP solution.
 - Incubate for 60 minutes at room temperature.
 - Stop the reaction and detect the product by adding 10 µL of the stop/detection solution.
 - Incubate for 60 minutes at room temperature to allow for antibody binding.
 - Read the plate on a TR-FRET enabled plate reader, measuring the emission at both the donor and acceptor wavelengths.
- Data Analysis:
 - Calculate the TR-FRET ratio (acceptor emission / donor emission).
 - Plot the TR-FRET ratio against the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Cellular Proliferation/Viability Assay

Principle: These assays determine the effect of an inhibitor on the proliferation and viability of cancer cell lines that are dependent on FGFR4 signaling. The CellTiter-Glo® Luminescent Cell Viability Assay is a widely used method that quantifies ATP, an indicator of metabolically active cells.[6]

Detailed Protocol (CellTiter-Glo®):

- Cell Seeding:
 - Seed cells in a 96-well opaque-walled plate at a density of 2,000-5,000 cells per well in 100 µL of culture medium.
 - Incubate overnight to allow for cell attachment.
- Inhibitor Treatment:
 - Prepare serial dilutions of the inhibitor in culture medium.
 - Add the desired concentrations of the inhibitor to the wells. Include a vehicle control (e.g., DMSO).
 - Incubate for 72 hours at 37°C in a 5% CO₂ incubator.
- ATP Measurement:
 - Equilibrate the plate to room temperature for 30 minutes.
 - Prepare the CellTiter-Glo® reagent according to the manufacturer's instructions.
 - Add 100 µL of the reagent to each well.
 - Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
 - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
 - Measure the luminescence using a plate reader.

- Data Analysis:
 - Subtract the background luminescence (from wells with medium only).
 - Normalize the data to the vehicle control.
 - Plot the percentage of viable cells against the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 or EC50 value.

Confirmation of Covalent Binding by Mass Spectrometry

Principle: Intact protein mass spectrometry is used to confirm the covalent modification of FGFR4 by the inhibitor. A mass shift corresponding to the molecular weight of the inhibitor indicates covalent bond formation.

Detailed Protocol (Intact Protein LC-MS):

- Sample Preparation:
 - Incubate recombinant FGFR4 kinase domain with a 5-10 fold molar excess of the inhibitor for 1-2 hours at room temperature. Include a vehicle control (DMSO).
 - Remove excess, unbound inhibitor using a desalting column or buffer exchange spin column.
 - The final sample should be in a volatile buffer (e.g., ammonium bicarbonate) compatible with mass spectrometry.
- LC-MS Analysis:
 - Inject the sample onto a reverse-phase liquid chromatography column (e.g., C4 or C8) coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
 - Elute the protein using a gradient of increasing organic solvent (e.g., acetonitrile) with 0.1% formic acid.
 - Acquire the mass spectra in the positive ion mode.

- Data Analysis:
 - Deconvolute the raw mass spectra to obtain the zero-charge mass of the protein.
 - Compare the mass of the inhibitor-treated FGFR4 with the vehicle-treated control. A mass increase equal to the molecular weight of the inhibitor confirms covalent binding.

Western Blotting for Pathway Inhibition

Principle: Western blotting is used to assess the inhibition of FGFR4 signaling in cells by measuring the phosphorylation levels of FGFR4 and its downstream substrates, such as FRS2.

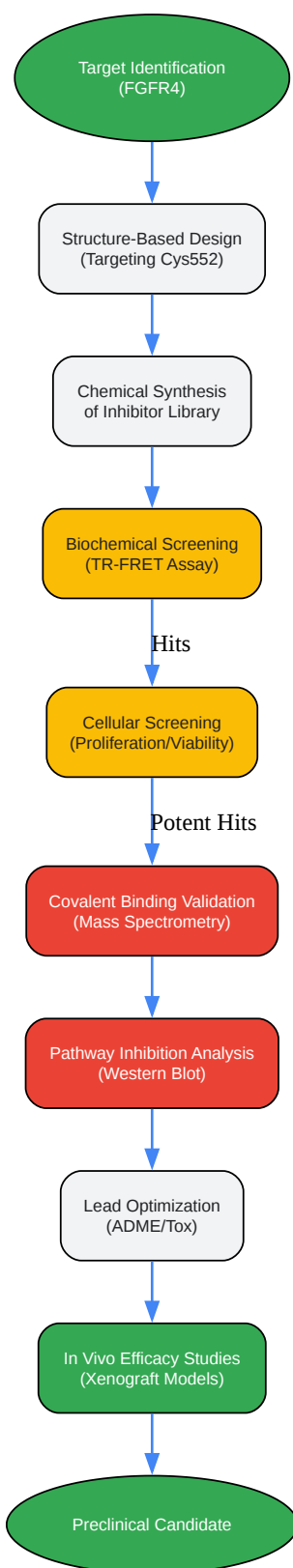
Detailed Protocol:

- Cell Lysis:
 - Treat cells with the inhibitor for the desired time and concentration.
 - Wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Clarify the lysates by centrifugation.
- Protein Quantification:
 - Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Transfer:
 - Denature 20-30 µg of protein from each sample by boiling in Laemmli buffer.
 - Separate the proteins by SDS-PAGE.
 - Transfer the proteins to a PVDF or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with 5% BSA in TBST for 1 hour at room temperature.

- Incubate the membrane with a primary antibody against phospho-FGFR4 (e.g., Tyr642/643) or phospho-FRS2 overnight at 4°C.
- Wash the membrane with TBST.
- Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane with TBST.
- Detection:
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Stripping and Reprobing:
 - To normalize for protein loading, the membrane can be stripped and reprobed with antibodies against total FGFR4, total FRS2, or a housekeeping protein like GAPDH or β -actin.

Experimental and Logical Workflows

Workflow for Discovery and Validation of an Irreversible Covalent FGFR4 Inhibitor



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